

A Comprehensive Guide to the Nomenclature of Tetraethyl Methylenediphosphonate

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Compound of Interest

Compound Name: *Tetraethyl
methylenediphosphonate*

Cat. No.: *B042493*

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For researchers, scientists, and professionals in drug development, precise communication is paramount. The consistent and accurate naming of chemical compounds is a cornerstone of this clarity. This document provides a detailed overview of the synonyms, identifiers, and nomenclature associated with **Tetraethyl methylenediphosphonate**, a significant organophosphorus compound.

Chemical Identity

Tetraethyl methylenediphosphonate is an organophosphorus compound with applications in various scientific fields, including medicinal chemistry and materials science.^[1] It is recognized by the Chemical Abstracts Service (CAS) with the registry number 1660-94-2.^{[1][2][3][4][5]}

Synonyms and Alternative Names

In chemical literature and commercial databases, **Tetraethyl methylenediphosphonate** is referred to by a variety of names. Understanding these synonyms is crucial for comprehensive literature searches and clear scientific communication.

Systematic and IUPAC Names:

- The IUPAC name for this compound is 1-[diethoxyphosphorylmethyl(ethoxy)phosphoryl]oxyethane.^[2]

- Other systematic names include:

- Phosphonic acid, P,P'-methylenebis-, P,P,P',P'-tetraethyl ester[2][5]
- Phosphonic acid, methylenebis-, tetraethyl ester[2][5][6]
- Methylenediphosphonic acid, tetraethyl ester[1][2]
- methanediyl-bis-phosphonic acid tetraethyl ester[4]

Common and Trivial Names:

- Tetraethyl methylenebisphosphonate[2][3][5][6]
- Tetraethyl methanediphosphonate[2][5][6]
- Bis(diethoxyphosphinyl)methane[1][4][6]
- Methylenebis(diethoxyphosphine oxide)[5][6][7]
- Methylenebis(diethylphosphonate)[5][6]
- Tetraethyl diphosphonomethane[5][6]

Other Identifiers:

In addition to chemical names, a variety of other identifiers are used to reference this compound in databases and regulatory documents.

Identifier Type	Identifier	Source
CAS Registry Number	1660-94-2	[1] [2] [3] [4] [5]
EINECS Number	216-764-5	[2] [4] [6]
Beilstein Registry Number	1813241	[2] [4] [6]
PubChem CID	15455	[1] [2]
MDL Number	MFCD00039887	[1] [6]
NSC Number	133889	[6]
UNII	WT3D5Q9EPC	[6]
DSSTox Substance ID	DTXSID60937146	[6]
Nikkaji Number	J40.747J	[6]

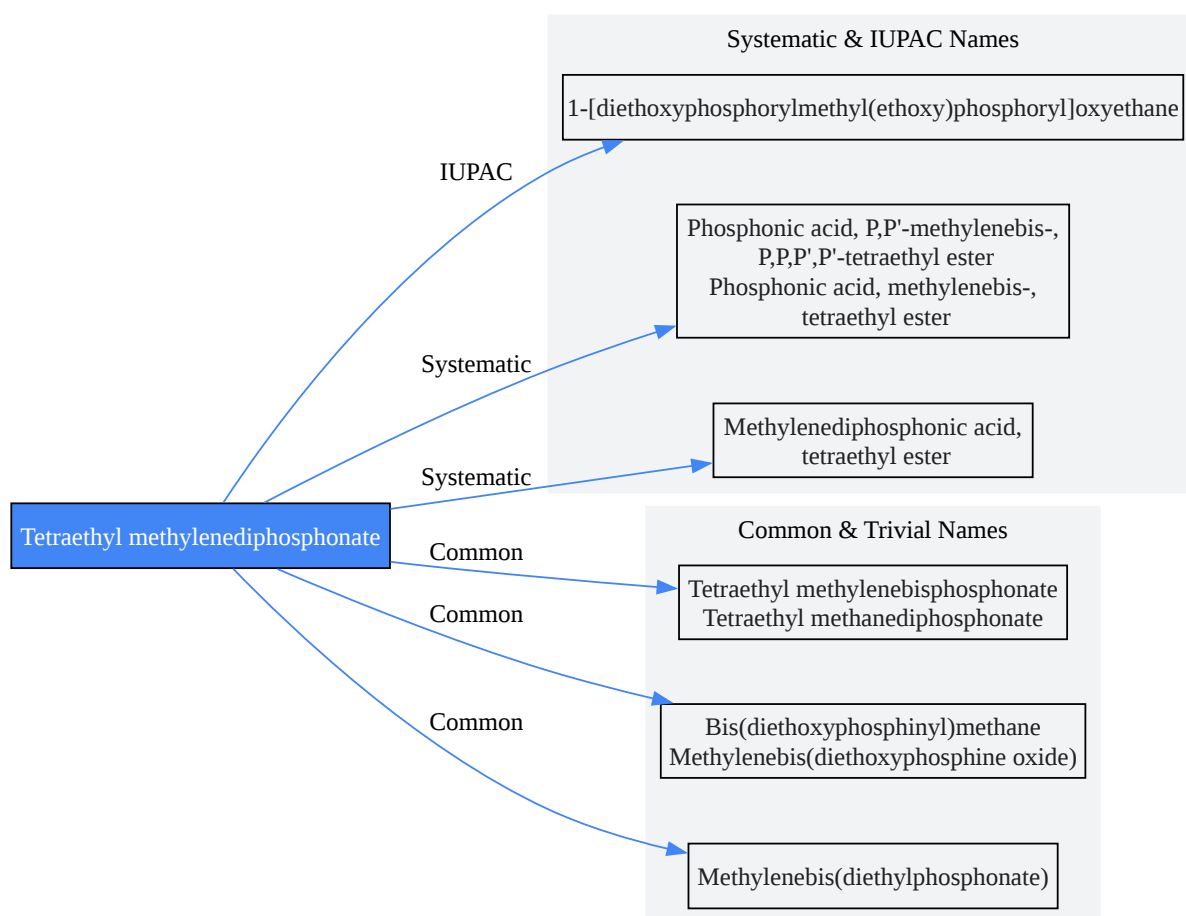
Related Compounds

It is important to distinguish **Tetraethyl methylenediphosphonate** from structurally similar compounds that may have related but distinct properties and applications. These include:

- Tetramethyl methylenediphosphonate: The methyl ester analog with the CAS number 16001-93-7.[\[8\]](#)[\[9\]](#)
- Tetraisopropyl methylenediphosphonate: The isopropyl ester analog with the CAS number 1660-95-3.[\[10\]](#)[\[11\]](#)
- Tetraethyl ethylenebisphosphonate: A related compound with an ethylene bridge instead of a methylene bridge, with the CAS number 995-32-4.[\[12\]](#)

Logical Relationship of Synonyms

The various synonyms for **Tetraethyl methylenediphosphonate** can be categorized based on their derivation and common usage.



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Caption: Relationship between the primary name and its systematic and common synonyms.

This guide provides a foundational understanding of the nomenclature for **Tetraethyl methylenediphosphonate**, essential for accurate and effective scientific and developmental work.

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